

An In-depth Technical Guide to 3-(Dimethylamino)benzaldehyde

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Compound of Interest

Compound Name: 3-(Dimethylamino)benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-(Dimethylamino)benzaldehyde**, a versatile organic compound with significant applications in chemical synthesis and analysis. This document details its chemical identity, physical and chemical properties, experimental protocols for its synthesis and purification, and its role in various scientific domains.

Chemical Identity and Structure

CAS Number: 619-22-7[1][2][3][4][5]

Molecular Formula: C₉H₁₁NO[1][2][3][6]

Molecular Weight: 149.19 g/mol [1][3]

IUPAC Name: **3-(dimethylamino)benzaldehyde**[3]

Synonyms: 3-N,N-Dimethylbenzaldehyde, m-(Dimethylamino)benzaldehyde[1][4]

The structure of **3-(Dimethylamino)benzaldehyde** consists of a benzene ring substituted with an aldehyde group (-CHO) and a dimethylamino group (-N(CH₃)₂). The chemical structure is as follows:

Canonical SMILES: CN(C)C1=CC=CC(=C1)C=O[3]

InChI Key: WUJQTKBVPNTQLU-UHFFFAOYSA-N[3]

Physicochemical Properties

A summary of the key physical and chemical properties of **3-(Dimethylamino)benzaldehyde** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Physical State	Liquid	[1]
Appearance	Yellow liquid	[1]
Boiling Point	137.5-138 °C	[1]
Density	1.072 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	3.67 ± 0.10 (Predicted)	[1]
Flash Point	99.1 ± 12.0 °C	[5]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[1]

Experimental Protocols

Synthesis of 3-(Dimethylamino)benzaldehyde

A common method for the synthesis of **3-(Dimethylamino)benzaldehyde** involves the oxidation of 3-(dimethylamino)benzyl alcohol.[4][6]

Materials:

- 3-(dimethylamino)benzyl alcohol
- Dichloromethane (DCM)
- Dimethyl sulfoxide (DMSO)
- Triethylamine (Et₃N)

- Sulfur trioxide-pyridine complex (SO₃-Py)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO₄)
- Hexane

Procedure:

- Dissolve 3-(dimethylamino)benzyl alcohol (e.g., 750 mg, 5 mmol) in a solvent mixture of dichloromethane and dimethyl sulfoxide.[4][6]
- To this solution, sequentially add triethylamine (e.g., 2.8 mL, 20 mmol) and sulfur trioxide-pyridine complex (e.g., 1.59 g, 10 mmol).[4][6]
- Stir the reaction mixture at room temperature for 2 hours.[4][6]
- After the reaction is complete, remove the dichloromethane by distillation under reduced pressure.[4][6]
- Add saturated aqueous ammonium chloride to the residue and extract the product with ethyl acetate.[4][6]
- Wash the organic phase with water, dry it over anhydrous magnesium sulfate, and concentrate it under reduced pressure.[4][6]
- Purify the crude product by column chromatography using an eluent mixture of ethyl acetate and hexane (e.g., ratio 1:2) to obtain **3-(Dimethylamino)benzaldehyde**. [4][6]

Purification of N-Substituted Aminobenzaldehydes

A general method for the purification of N-substituted aminobenzaldehydes like the p-isomer, which can be adapted, involves acid-base extraction.[7]

Materials:

- Crude N-substituted aminobenzaldehyde
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH) solution (e.g., 30 wt%)
- Water

Procedure:

- Disperse the crude aminobenzaldehyde in water.
- Add a sufficient amount of concentrated hydrochloric acid to dissolve the compound, forming the hydrochloride salt.^[7]
- Filter the resulting solution to remove any insoluble impurities.^[7]
- Slowly add a sodium hydroxide solution to the filtrate with stirring to precipitate the purified aminobenzaldehyde. The optimal final pH for recovery is typically around 7.^[7]
- Filter the precipitate, wash with water, and dry to obtain the purified product.

Applications in Research and Drug Development

3-(Dimethylamino)benzaldehyde and its isomers, particularly the para-isomer (p-dimethylaminobenzaldehyde or DMAB), are valuable reagents in various analytical and synthetic applications.

- **Pharmaceutical Intermediate:** It serves as a crucial building block in the multi-step synthesis of various Active Pharmaceutical Ingredients (APIs).^[3] The purity of this intermediate is critical for the efficacy and safety of the final drug product.^[3]
- **Analytical Reagent:** The para-isomer, p-dimethylaminobenzaldehyde, is the primary component of Ehrlich's reagent, which is used to detect indoles.^[8] This reaction is widely used in microbiology to identify bacteria that produce indole. It is also a component of Kovac's reagent for the same purpose.^[8]

- **Staining Agent:** It can be used as a staining agent to identify non-specific esterase activity in cells, which is important in medical and biological research for analyzing cellular processes. [4][6]
- **Chromatography:** p-Dimethylaminobenzaldehyde is used as a derivatizing reagent in thin-layer chromatography (TLC) and high-performance liquid chromatography (HPLC) for the detection and quantification of various compounds, including pharmaceuticals and mycotoxins.[9]
- **Hydrazine Determination:** It reacts with hydrazine to form a yellow-colored product, allowing for the spectrophotometric determination of hydrazine in aqueous solutions.[8]

Workflow and Pathway Diagrams

The following diagram illustrates a general experimental workflow for the synthesis and purification of **3-(Dimethylamino)benzaldehyde**.



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Caption: Synthesis and Purification Workflow for **3-(Dimethylamino)benzaldehyde**.

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